

Synthesis of 2,6-Dinitro-p-cresol: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **2,6-Dinitro-p-cresol** from p-cresol. The document details established experimental protocols, quantitative data, and reaction pathways to support research and development in relevant fields.

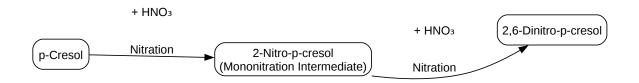
Introduction

2,6-Dinitro-p-cresol (DNPC) is a chemical compound with applications as an intermediate in the synthesis of dyes, pharmaceuticals, and other specialty chemicals.[1] Its synthesis primarily involves the nitration of p-cresol. This guide outlines the prevalent methods for this conversion, providing detailed experimental procedures and associated data. The primary synthetic routes involve either the direct dinitration of p-cresol or a two-step process involving the initial formation of a mononitrated intermediate.

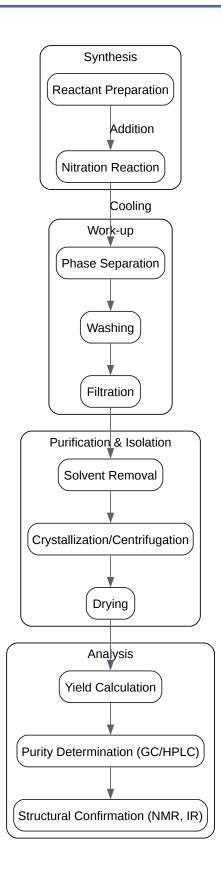
Reaction Pathway

The synthesis of **2,6-Dinitro-p-cresol** from p-cresol proceeds via an electrophilic aromatic substitution reaction. The hydroxyl (-OH) and methyl (-CH₃) groups of p-cresol are ortho, paradirecting activators. Nitration introduces nitro groups (-NO₂) onto the benzene ring. Due to steric hindrance from the methyl group and the strong directing effect of the hydroxyl group, the nitro groups are primarily directed to the positions ortho to the hydroxyl group.









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References

- 1. 2,6-Dinitro-p-cresol | C7H6N2O5 | CID 11872 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Synthesis of 2,6-Dinitro-p-cresol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206616#synthesis-of-2-6-dinitro-p-cresol-from-p-cresol]

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